

Physical properties of Ethylenebis(chloroformate) (boiling point, density)

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Compound of Interest

Compound Name: Ethylenebis(chloroformate)

Cat. No.: B089590

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Technical Guide: Physical Properties of Ethylenebis(chloroformate)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **Ethylenebis(chloroformate)** (CAS No. 124-05-0), a bifunctional reagent valuable in organic synthesis and the development of cross-linking agents. This document outlines its boiling point and density, details the standard experimental methodologies for their determination, and presents a logical workflow for its synthesis.

Core Physical Properties

The physical characteristics of **Ethylenebis(chloroformate)** are critical for its handling, reaction setup, and purification. The following table summarizes its key quantitative physical data.

Physical Property	Value	Conditions
Boiling Point	53-55 °C	at 0.3 mmHg[1][2]
80-82 °C	at 29 Torr	
Density	1.436 g/mL	at 25 °C[1]

Experimental Protocols for Property Determination

The values presented are typically determined using standardized laboratory procedures. While the specific reports for **Ethylenebis(chloroformate)** do not detail the exact instrumentation used, the following experimental protocols describe the standard methods for ascertaining the boiling point under vacuum and the density of a liquid.

Determination of Boiling Point Under Reduced Pressure

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For compounds like **Ethylenebis(chloroformate)** that may decompose at higher temperatures, determining the boiling point at a reduced pressure (vacuum) is standard practice.

Methodology: Vacuum Distillation

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask (containing the **Ethylenebis(chloroformate)** and boiling chips), a distillation head with a port for a thermometer, a condenser, and a receiving flask. The entire system is connected to a vacuum pump via a vacuum trap and a manometer to monitor the pressure.
- **Sample Preparation:** A small sample of **Ethylenebis(chloroformate)** is placed into the round-bottom flask.
- **Evacuation:** The system is carefully evacuated to the desired pressure (e.g., 0.3 mmHg), which is monitored using the manometer.
- **Heating:** The flask is gently heated using a heating mantle. The liquid will begin to boil when its vapor pressure equals the pressure of the system.

- **Temperature Reading:** The thermometer is positioned so that its bulb is just below the side arm leading to the condenser. This ensures that the temperature of the vapor that is in thermal equilibrium with the distilling liquid is measured.
- **Data Recording:** The temperature at which a steady condensation of the liquid is observed in the condenser is recorded as the boiling point at that specific pressure. The relationship between pressure and boiling point can be approximated by the Clausius-Clapeyron equation.

Determination of Density

The density of a substance is its mass per unit volume. For liquids, this is a fundamental property that can indicate purity.

Methodology: Pycnometry

- **Apparatus:** A pycnometer, a glass flask with a precisely known volume, is used for this measurement. A high-precision analytical balance is also required.
- **Calibration:** The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately measured on the analytical balance.
- **Sample Filling:** The pycnometer is filled with **Ethylenebis(chloroformate)**. Care is taken to avoid air bubbles. A ground-glass stopper with a capillary tube allows excess liquid to be expelled, ensuring the flask is filled to its exact calibrated volume.
- **Thermostating:** The filled pycnometer is placed in a thermostat-controlled water bath to bring it to a specific temperature (e.g., 25 °C), as density is temperature-dependent.
- **Final Weighing:** The pycnometer is removed from the bath, carefully dried on the outside, and its total mass is measured.
- **Calculation:** The mass of the **Ethylenebis(chloroformate)** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Logical Workflow: Synthesis of Ethylenebis(chloroformate)

Ethylenebis(chloroformate) is synthesized through the reaction of ethylene glycol with an excess of phosgene. The following diagram illustrates the logical workflow for this chemical transformation, highlighting the key reactants, reaction conditions, and purification steps.

Caption: Logical workflow for the synthesis of **Ethylenebis(chloroformate)**.

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